

AF 555 Azide: A Comprehensive Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: AF 555 azide

Cat. No.: B12377213

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the solubility and storage of **AF 555 azide**, a bright and photostable fluorescent probe crucial for a variety of applications in biological research and drug development. Proper handling and storage of this reagent are paramount to ensure its optimal performance and the reproducibility of experimental results.

Core Properties of AF 555 Azide

AF 555 azide is a derivative of the Alexa Fluor 555 dye, featuring an azide moiety that enables its covalent attachment to molecules containing a terminal alkyne via copper-catalyzed azide-alkyne cycloaddition (CuAAC) or to strained cyclooctynes via strain-promoted azide-alkyne cycloaddition (SPAAC), commonly known as "click chemistry".^{[1][2][3]} This bright orange-fluorescent dye is characterized by its high quantum yield and photostability, making it an excellent choice for demanding imaging applications.^[4]

Solubility Profile

While precise quantitative solubility values are not consistently published by manufacturers, **AF 555 azide** is consistently reported to have good solubility in several common laboratory solvents. This qualitative solubility information is summarized in the table below.

Solvent	Qualitative Solubility	Source
Water	Good	[5][6]
Dimethyl sulfoxide (DMSO)	Good	[5][6]
Dimethylformamide (DMF)	Good	[5][6]

Note: "Good solubility" indicates that the compound is sufficiently soluble for the preparation of stock solutions at concentrations commonly used in labeling and imaging experiments (e.g., 1-10 mM). It is always recommended to start with a small amount of the solid to assess its solubility in the chosen solvent before preparing a larger stock solution.

Recommended Storage Conditions

Proper storage of **AF 555 azide** is critical to maintain its chemical integrity and fluorescence properties over time. Both the solid form and solutions should be stored under the following conditions:

Form	Temperature	Light Conditions	Other Recommendations	Shelf Life (Solid)
Solid	-20°C	Protect from light	Desiccate	Up to 24 months
In Solution	-20°C	Protect from light	Aliquot to avoid repeated freeze-thaw cycles	Not specified

Key Storage Considerations:

- Temperature: Long-term storage at -20°C is recommended for both the solid and solvated forms of the dye.[4] While transportation at room temperature for up to three weeks is generally acceptable, prolonged exposure to higher temperatures should be avoided.[4]
- Light: **AF 555 azide**, like most fluorescent dyes, is susceptible to photobleaching. It is crucial to protect the solid and any solutions from light by storing them in amber vials or by wrapping the container in aluminum foil.

- **Moisture:** The solid compound should be stored in a desiccated environment to prevent hydrolysis. Before opening the vial, it should be allowed to warm to room temperature to prevent condensation of atmospheric moisture onto the product.
- **Freeze-Thaw Cycles:** To maintain the stability of stock solutions, it is highly recommended to prepare single-use aliquots. Repeated freeze-thaw cycles can lead to degradation of the dye and a decrease in its fluorescence.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes a general procedure for preparing a stock solution of **AF 555 azide**.

Materials:

- **AF 555 azide** (solid)
- Anhydrous, high-purity Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Pipettes

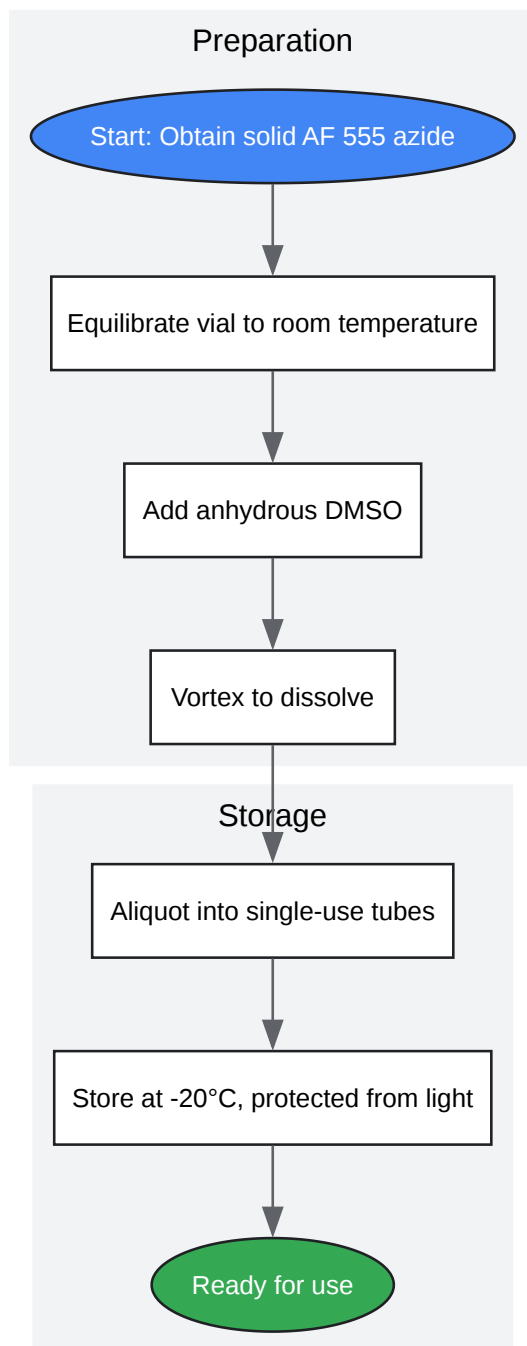
Procedure:

- **Equilibration:** Allow the vial of solid **AF 555 azide** to warm to room temperature before opening. This typically takes 15-20 minutes.
- **Weighing (Optional but Recommended):** For precise concentration, weigh an appropriate amount of the solid dye. However, many suppliers provide pre-weighed amounts (e.g., 1 mg).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, if the molecular weight of **AF 555 azide** is approximately 915 g/mol, for 1 mg of the dye, you would add approximately 109 μ L of DMSO.

- **Dissolution:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in amber microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C, protected from light.

Visual Workflow for Stock Solution Preparation

Workflow for AF 555 Azide Stock Solution Preparation



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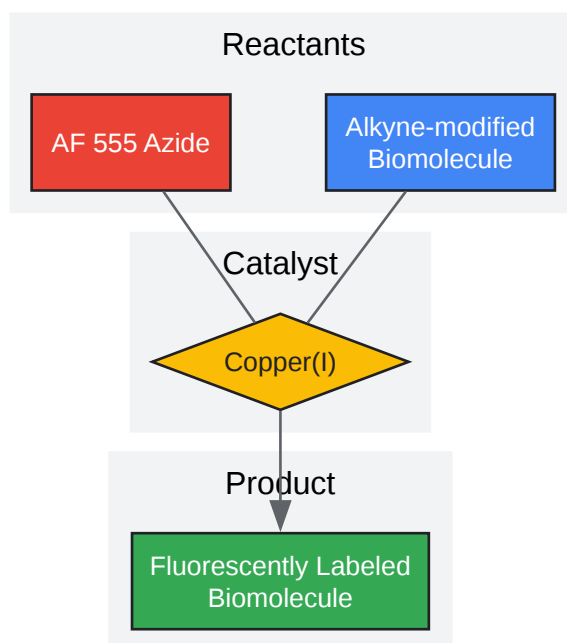
Caption: A flowchart illustrating the key steps for preparing a stock solution of **AF 555 azide**.

Application: Click Chemistry

AF 555 azide is a key reagent in click chemistry, a powerful and versatile tool for bioconjugation. The azide group of AF 555 reacts specifically and efficiently with an alkyne-modified biomolecule in the presence of a copper(I) catalyst to form a stable triazole linkage.

General Principle of Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

Principle of CuAAC using AF 555 Azide



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Caption: A diagram showing the reactants and product of a CuAAC reaction with **AF 555 azide**.

By adhering to these guidelines for solubility and storage, researchers can ensure the reliability and performance of **AF 555 azide** in their experiments, leading to high-quality and reproducible results in their scientific endeavors.

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